

Dimethyl 2-aminoisophthalate CAS 57053-02-8 properties

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Compound of Interest

Compound Name: *Dimethyl 2-aminoisophthalate*

Cat. No.: *B181068*

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An In-depth Technical Guide to **Dimethyl 2-aminoisophthalate** (CAS 57053-02-8)

This technical guide provides a comprehensive overview of the core properties, synthesis, reactivity, and safety information for **Dimethyl 2-aminoisophthalate**, intended for researchers, scientists, and professionals in drug development.

Physicochemical and Spectroscopic Properties

Dimethyl 2-aminoisophthalate is a chemical compound with the CAS registry number 57053-02-8.^{[1][2]} It is also known by synonyms such as dimethyl 2-aminobenzene-1,3-dicarboxylate and 1,3-dimethyl 2-aminobenzene-1,3-dicarboxylate.^{[2][3]}

Table 1: Physicochemical Properties of **Dimethyl 2-aminoisophthalate**

Property	Value	Source
CAS Number	57053-02-8	[1][2]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[1][2][3]
Molecular Weight	209.20 g/mol	[2][3]
Melting Point	102-103 °C	[1]
Boiling Point	309.3 ± 22.0 °C (Predicted)	[1]
Density	1.248 ± 0.06 g/cm ³ (Predicted)	[1]
Appearance	White to Light yellow powder to crystal	
Purity	>95%	[3][4]
Solubility	Not available	[3]
LogP	1.42320	[1]
Topological Polar Surface Area	78.6 Å ²	[2]

Spectroscopic data, including ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry, are available for **Dimethyl 2-aminoisophthalate** and can be accessed through chemical databases such as ChemicalBook and Benchchem.[5][6][7]

Synthesis and Reactivity

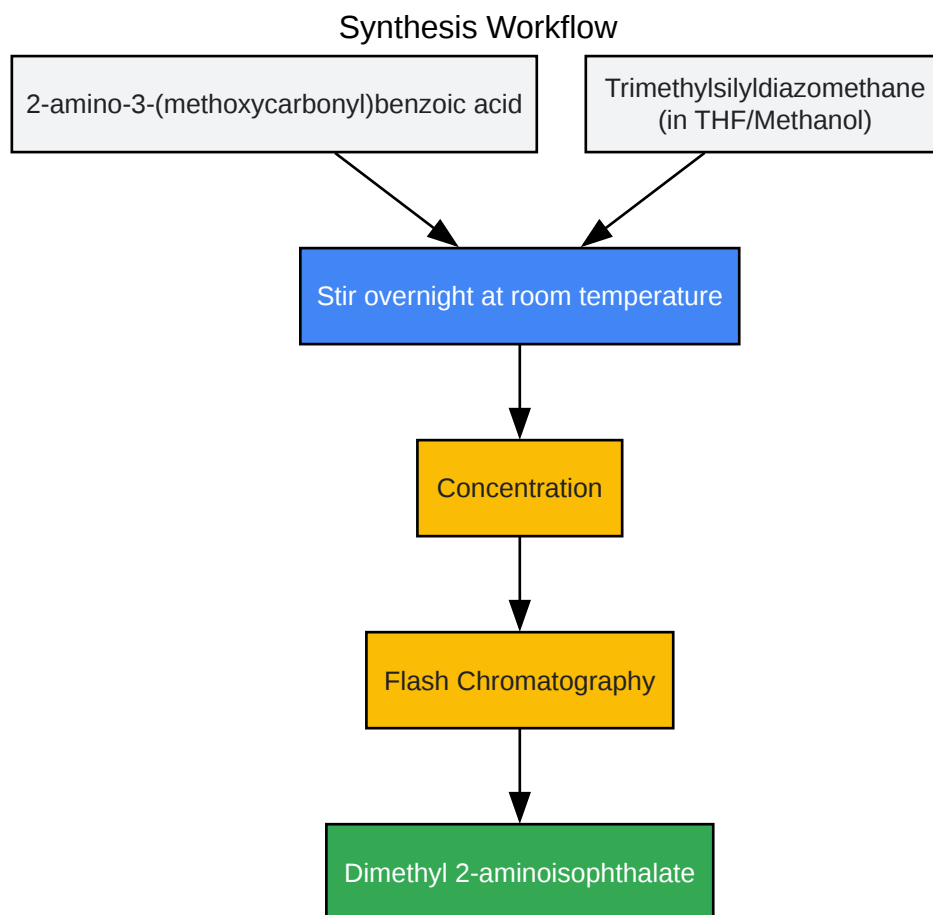
Synthesis

A common method for the preparation of **Dimethyl 2-aminoisophthalate** involves the esterification of 2-aminoisophthalic acid.[8]

Experimental Protocol: Preparation of **Dimethyl 2-aminoisophthalate**[8]

- To a solution of 2-amino-3-(methoxycarbonyl)benzoic acid (2.0 g, 10.25 mmol) in anhydrous tetrahydrofuran (9 mL) and methanol (6 mL), slowly add trimethylsilyldiazomethane (9.12 mL, 18.24 mmol) (2M in ether).

- Stir the resulting mixture overnight at room temperature.
- Concentrate the reaction mixture under reduced pressure.
- Purify the crude product by flash chromatography (1-6% methanol/CH₂Cl₂) to obtain **Dimethyl 2-aminoisophthalate**.



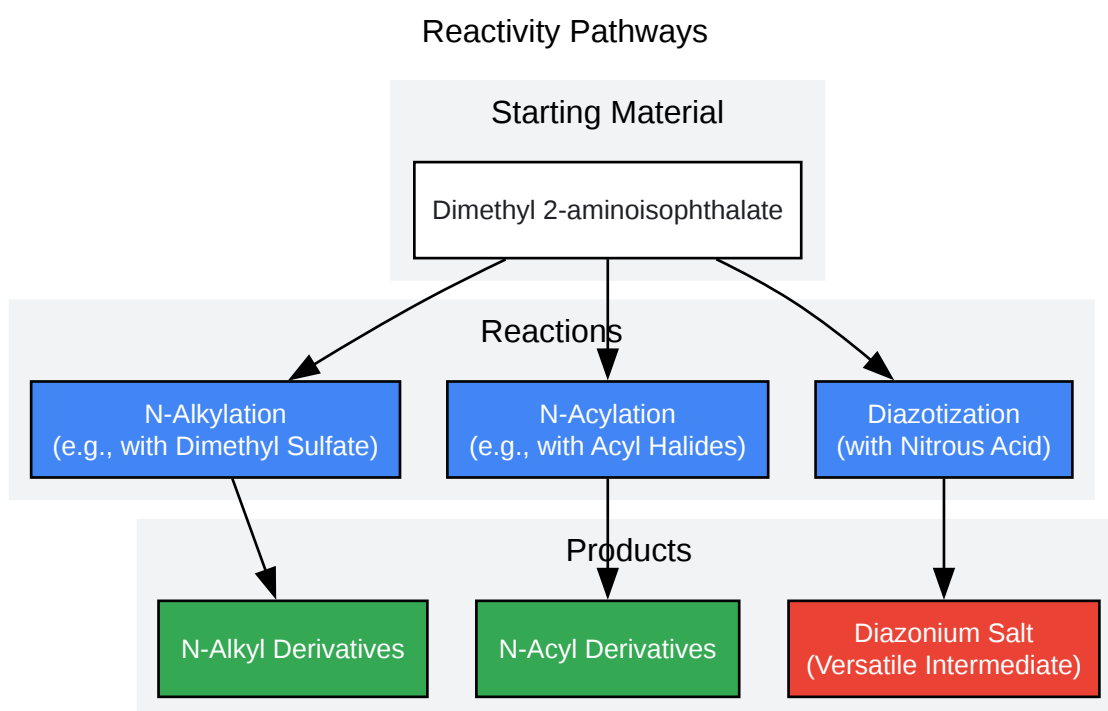
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A simplified workflow for the synthesis of **Dimethyl 2-aminoisophthalate**.

Reactivity

The chemical behavior of **Dimethyl 2-aminoisophthalate** is largely dictated by the nucleophilic amino group on the benzene ring, which allows for a variety of substitution and cyclization reactions.[9]

- N-Alkylation and N-Acylation: The amino group can be readily alkylated or acylated. N-alkylation can be achieved using alkyl halides or, more industrially, alcohols.[9] For example, N-methylation can be performed with agents like dimethyl sulfate.
- Diazotization: As a primary aromatic amine, it can undergo diazotization to form a versatile diazonium salt, which can then be used in a range of subsequent functionalization reactions. [9]



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Key reaction pathways for **Dimethyl 2-aminoisophthalate**.

Applications

The primary application of **Dimethyl 2-aminoisophthalate** is as an intermediate in pharmaceutical and chemical synthesis.[8] For instance, it is a precursor in the preparation of 2-(methylsulfonylamino) isophthalic acid dimethyl ester.[8]

Biological Activity

There is limited publicly available information specifically detailing the biological activities or signaling pathway interactions of **Dimethyl 2-aminoisophthalate**. Research has been conducted on related structures, such as 2-aminothiazole sulfonamide derivatives, which have shown potential antioxidant activities.^[10] However, direct biological data for the title compound is not readily found in the searched literature.

Safety and Handling

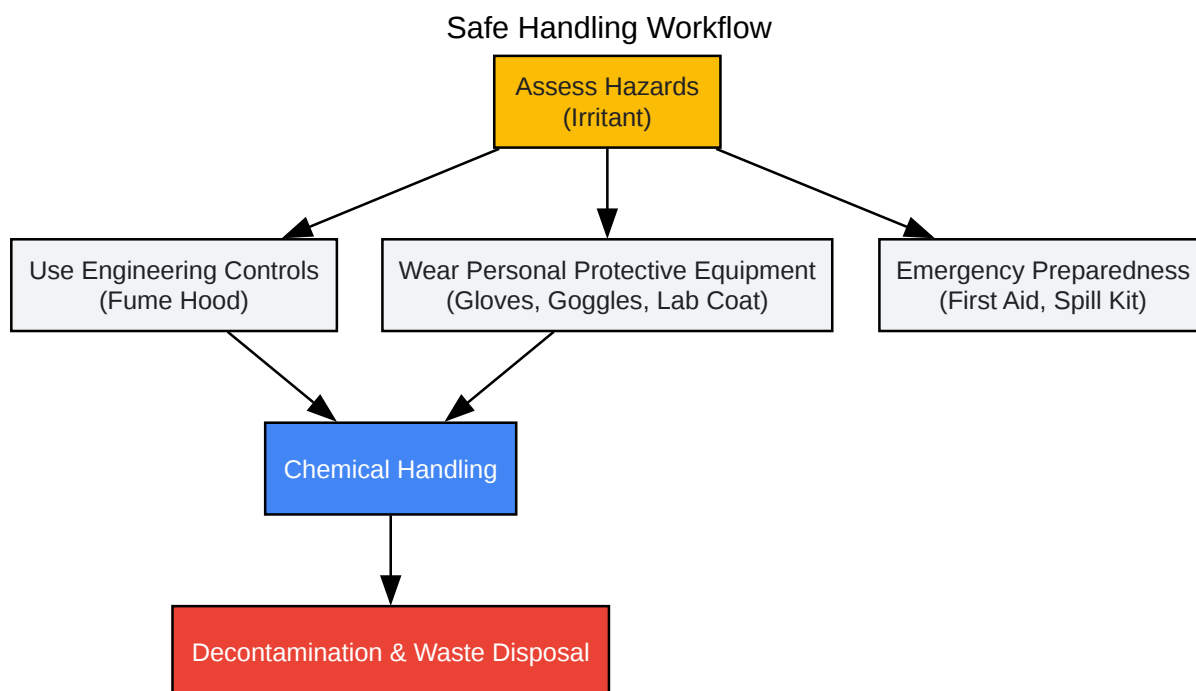
Dimethyl 2-aminoisophthalate is classified as an irritant. It is important to handle this compound with appropriate safety precautions in a well-ventilated area.

Table 2: Hazard and Precautionary Information

Category	Information	Source
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[3]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/protective clothing/eye protection/face protection.	[3]
First Aid: Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical aid.	[3]
First Aid: Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid.	[3]
First Aid: Inhalation	Move person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.	[3]
Storage	Store in a tightly-closed container in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.	[3]

Experimental Protocol: Safe Handling Procedures

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[3]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and chemical safety goggles or a face shield.[3][11]
- Handling: Avoid all personal contact, including inhalation and contact with skin and eyes.[11] Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[3]
- Spills: In case of a spill, avoid generating dust.[11] Use dry clean-up procedures such as sweeping or vacuuming with an explosion-proof machine and place the material into a suitable, sealed disposal container.[11]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[3]



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A logical workflow for the safe handling of chemical reagents.

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